

# A Technical Guide to the Physicochemical Properties of Solid-Phase Glycolaldehyde

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## Compound of Interest

Compound Name: hydroxyformaldehyde

Cat. No.: B135404

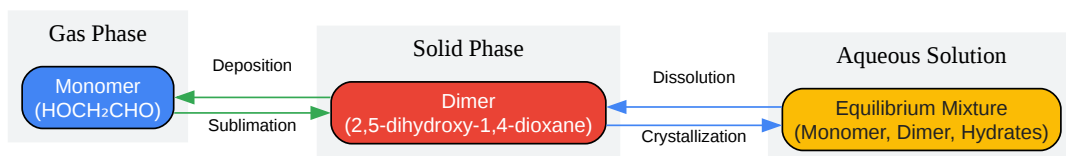
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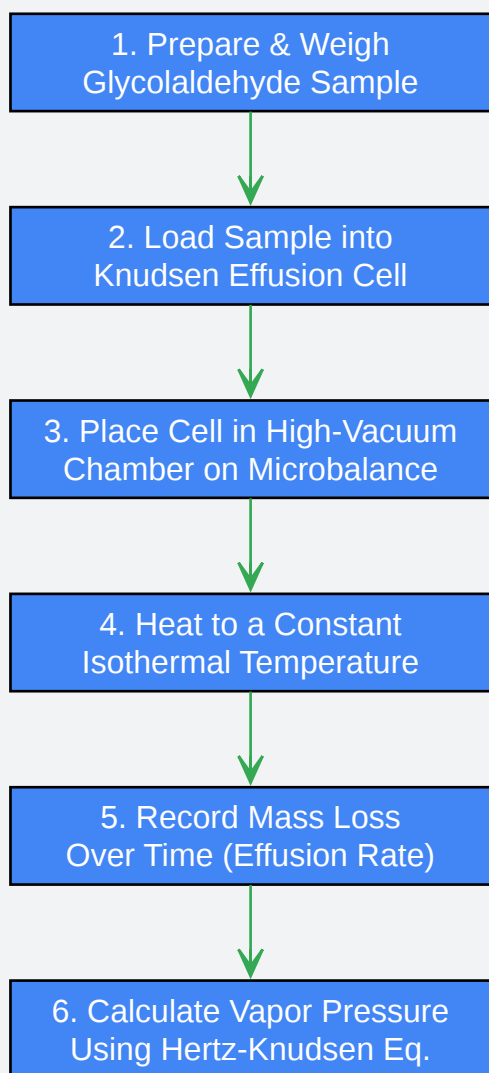
**Abstract:** Glycolaldehyde ( $\text{HOCH}_2\text{CHO}$ ) is the simplest member of the aldose family of sugars and a molecule of significant interest in prebiotic chemistry and as a metabolic intermediate.<sup>[1]</sup><sup>[2]</sup><sup>[3]</sup> While its properties in the gas phase and in solution are well-documented, understanding its solid-phase characteristics is critical for its handling, storage, and application in various scientific fields. This technical guide provides an in-depth overview of the core physicochemical properties of solid-phase glycolaldehyde, focusing on its unique dimeric structure, thermal stability, and spectroscopic signature. It includes summaries of quantitative data, detailed experimental protocols for key analytical techniques, and workflow diagrams to support laboratory research.

## The Dimeric Structure of Solid Glycolaldehyde

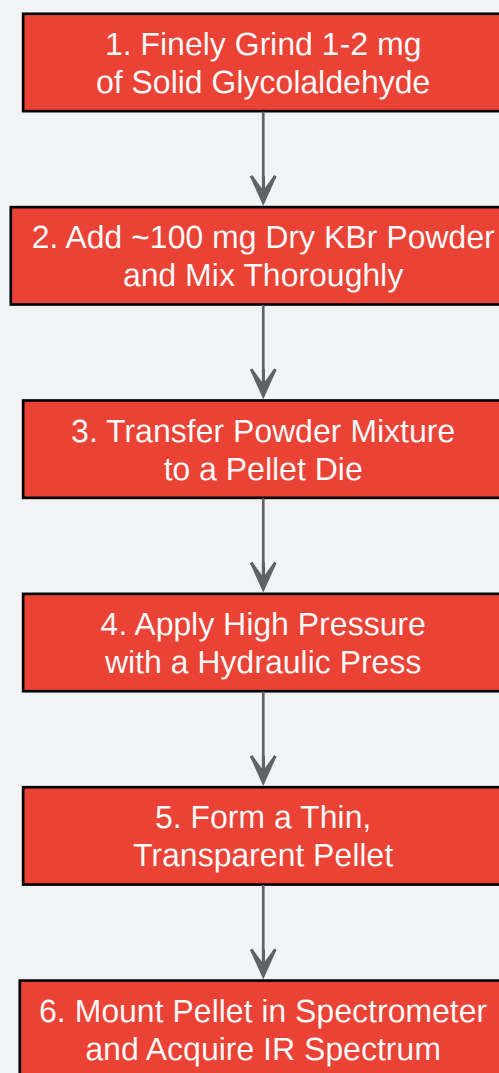
A crucial characteristic of glycolaldehyde in its solid and molten liquid states is its existence as a cyclic dimer, specifically 2,5-dihydroxy-1,4-dioxane.<sup>[1]</sup><sup>[4]</sup><sup>[5]</sup> This is in contrast to its gaseous phase, where it exists as a simple monomer.<sup>[1]</sup> This dimerization, occurring through intermolecular bonding, fundamentally influences the material's physical and chemical properties, including its melting point, vapor pressure, and spectroscopic profile. In aqueous solutions, glycolaldehyde exists in a complex and rapid equilibrium between the monomer, the dimer, and hydrated forms.<sup>[1]</sup><sup>[6]</sup> The prevalence of the dimeric structure in the solid state is a key consideration for any experimental analysis.



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